

Technical Monograph: 1-(2-Chlorophenyl)propan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)propan-1-amine
hydrochloride

CAS No.: 40023-85-6

Cat. No.: B1530357

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Executive Summary

1-(2-Chlorophenyl)propan-1-amine hydrochloride (CAS: 40023-85-6) is a specialized benzylic amine intermediate used primarily in the synthesis of chiral pharmaceutical agents. Unlike its regioisomer 2-chloroamphetamine (a controlled psychostimulant), this compound features the amine group at the benzylic (C1) position, conferring distinct reactivity and pharmacological profiles. It serves as a critical scaffold for repaglinide analogs and other therapeutic agents targeting monoamine transporters or acting as chiral auxiliaries in asymmetric synthesis.

This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthesis protocols, analytical characterization, and safety standards.

Chemical Identity & Structure

Parameter	Detail
IUPAC Name	1-(2-Chlorophenyl)propan-1-amine hydrochloride
Common Synonyms	-Ethyl-2-chlorobenzylamine HCl; 1-Amino-1-(2-chlorophenyl)propane HCl
CAS Number	40023-85-6 (HCl salt) / 1213532-54-7 (R-isomer specific)
Molecular Formula	C
	H
	Cl
	N (HCl salt)
Molecular Weight	206.11 g/mol
Chirality	Contains one chiral center at C1. ^[1] Available as racemate or enantiopure (R/S) forms.

Structural Analysis

The molecule consists of a propyl chain attached to a 2-chlorophenyl ring, with the primary amine located at the benzylic carbon. The ortho-chlorine substituent introduces significant steric bulk, influencing the rotational barrier of the phenyl ring and affecting the stereoselectivity of nucleophilic substitutions at the benzylic position.

Physicochemical Properties^[2]^[3]

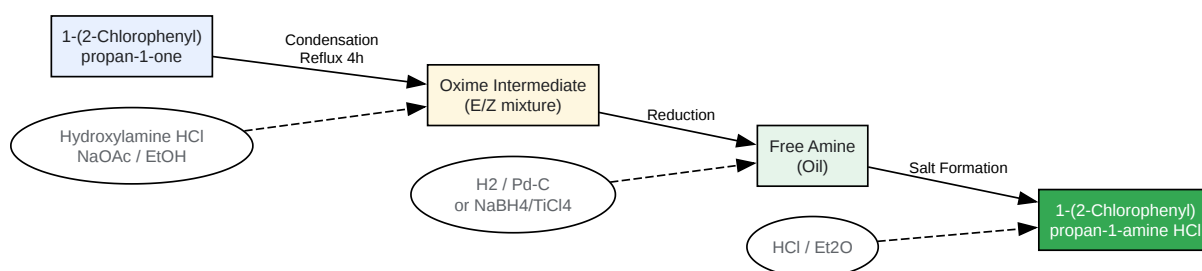
The following data aggregates experimental values and high-confidence predictive models essential for formulation and process development.

Property	Value / Observation	Context
Appearance	White to off-white crystalline powder	Hygroscopic nature requires desiccated storage.
Melting Point	150–155 °C (Typical range)	Sharp endotherm indicates high purity; broadens with moisture.
Solubility (Water)	Freely soluble (>50 mg/mL)	Protonated amine forms stable ion-dipole interactions.
Solubility (Organic)	Soluble in EtOH, MeOH, DMSO	Limited solubility in non-polar solvents (Hexane, Et ₂ O).
pKa (Base)	~8.80 (Predicted)	Moderately basic; exists as cation at physiological pH.
LogP	~1.8 (Free base)	Moderate lipophilicity facilitates membrane permeability.

Synthesis & Manufacturing

The industrial synthesis prioritizes the Reductive Amination pathway due to its scalability and atom economy. The following protocol outlines the conversion of 1-(2-chlorophenyl)propan-1-one (2'-chloropropiophenone) to the target amine.

Reaction Pathway Diagram[2]



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Caption: Figure 1. Step-wise synthesis via oxime formation followed by catalytic hydrogenation or hydride reduction.

Detailed Protocol (Lab Scale)

Step 1: Oxime Formation

- Charge a reaction vessel with 1-(2-chlorophenyl)propan-1-one (1.0 eq) and Ethanol (10 vol).
- Add Hydroxylamine hydrochloride (1.5 eq) and Sodium Acetate (2.0 eq).
- Reflux at 78°C for 4–6 hours. Monitor consumption of ketone by TLC/HPLC.
- Cool to RT, concentrate in vacuo, and partition between water and EtOAc.
- Dry organic layer (MgSO₄) and concentrate to yield the oxime oil.

Step 2: Reduction

- Dissolve the oxime in MeOH.
- Catalytic Hydrogenation: Add 10% Pd/C (5 wt%) and stir under H₂ (3 atm) for 12 hours.
 - Alternative (Chemical): Add NaBH₄ (4.0 eq) slowly at 0°C in the presence of TiCl₄ or NiCl₂.
- Filter catalyst through Celite. Concentrate filtrate.
- Acidify with 1M HCl, wash with Et₂O (removes non-basic impurities), then basify aqueous layer with NaOH to pH >10.
- Extract free amine into DCM, dry, and concentrate.

Step 3: Salt Formation

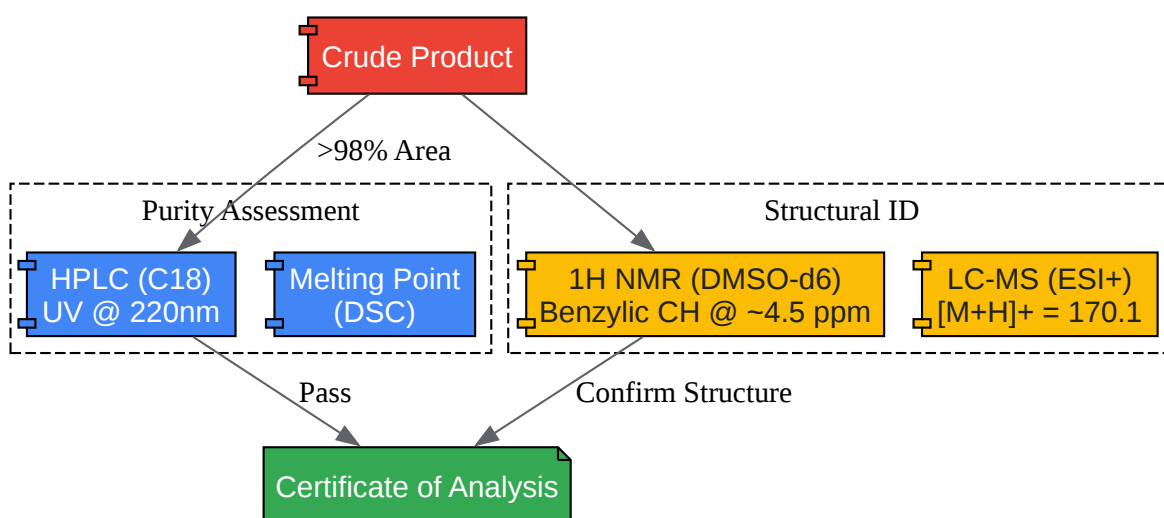
- Dissolve the free amine oil in anhydrous Diethyl Ether.
- Add 2M HCl in Ether dropwise at 0°C with vigorous stirring.

- Collect the white precipitate by filtration. Recrystallize from Isopropanol/Ether for >99% purity.

Analytical Characterization

Validating the identity and purity of the hydrochloride salt is critical. The presence of the ortho-chlorine atom creates distinct splitting patterns in NMR due to deshielding effects.

Analytical Workflow Logic



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Caption: Figure 2. Quality control decision tree for lot release.

Key Spectral Data

- ¹H NMR (400 MHz, DMSO-d

):

- 8.60 (br s, 3H, NH

)

- 7.60–7.30 (m, 4H, Ar-H) – Ortho-Cl causes downfield shift of adjacent proton.

- 4.45 (t, 1H, Ar-CH-N) – Benzylic proton.
- 1.95 (m, 2H, CH
-CH
)
- 0.85 (t, 3H, CH
)
- Mass Spectrometry (ESI+):
 - $m/z = 170.1$ [M+H]
(Free base mass detected).
 - Isotope pattern shows 3:1 ratio for
Cl :
Cl.

Pharmacological & Biological Context

While often used as a chemical intermediate, the 1-phenylpropan-1-amine scaffold possesses intrinsic biological activity.

- Mechanism of Action: Benzylic amines are structural congeners of monoamines. They generally exhibit lower affinity for monoamine transporters (DAT/NET/SERT) compared to their phenethylamine (2-amino) counterparts but can act as trace amine-associated receptor (TAAR) ligands.
- Metabolism: The primary metabolic pathway involves N-dealkylation (minor) and para-hydroxylation of the phenyl ring, followed by glucuronidation.
- Toxicology:
 - Acute Toxicity: Harmful if swallowed (H302). LD50 (Rat, oral) estimated at 300–1000 mg/kg based on analog data.

- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[2]

Handling & Safety (GHS Standards)

Signal Word:WARNING

Hazard Class	Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Corrosion/Irritation	H315	Causes skin irritation.[2]
Serious Eye Damage	H319	Causes serious eye irritation. [2][3]
STOT - Single Exposure	H335	May cause respiratory irritation.[2][3]

Precautionary Protocols:

- Engineering Controls: Use only in a chemical fume hood.
- PPE: Nitrile gloves (0.11 mm min), safety goggles, and lab coat.
- Spill Response: Sweep up dry powder to avoid dust generation. Neutralize aqueous residues with dilute bicarbonate before disposal.

References

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Sources

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